

handling and storage protocols for 4-Benzylamino-3-nitropyridine

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Compound of Interest

Compound Name: 4-Benzylamino-3-nitropyridine

Cat. No.: B010364

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Application Notes and Protocols: 4-Benzylamino-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the available data on **4-Benzylamino-3-nitropyridine**, a research chemical with potential applications in synthetic and medicinal chemistry. Due to the limited publicly available information specific to this compound, some protocols and safety precautions are based on data for structurally related nitropyridines. Researchers should exercise caution and perform their own risk assessments before use.

Chemical and Physical Properties

4-Benzylamino-3-nitropyridine is a pyridine derivative with the following properties:

Property	Value
CAS Number	100306-70-5[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₁ N ₃ O ₂ [4]
Molecular Weight	229.23 g/mol [5]
Appearance	Not specified (likely a solid)
Storage Temperature	2-8°C[3]

Handling and Storage Protocols

As a nitropyridine derivative, **4-Benzylamino-3-nitropyridine** should be handled with care in a well-ventilated laboratory setting. The following protocols are recommended based on the safety data for related compounds.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile rubber gloves.
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Storage

Store in a tightly sealed container in a cool, dry, and well-ventilated area. Recommended storage is at 2-8°C.^[3]

Spill and Waste Disposal

In case of a spill, avoid generating dust. Absorb the spill with an inert material and place it in a suitable container for chemical waste disposal. Dispose of waste in accordance with local, state, and federal regulations.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

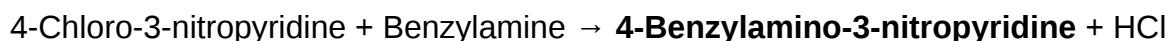
Experimental Protocols

While specific experimental protocols for **4-Benzylamino-3-nitropyridine** are not readily available in the surveyed literature, a plausible synthetic route can be inferred from patents detailing the synthesis of analogous compounds, such as 2-amino-3-nitro-6-(4-fluorobenzylamino)pyridine.[6] The following is a proposed, hypothetical protocol for the synthesis of **4-Benzylamino-3-nitropyridine**.

Proposed Synthesis of 4-Benzylamino-3-nitropyridine

This protocol is based on the general reactivity of substituted nitropyridines with amines.

Reaction:



Materials:

- 4-Chloro-3-nitropyridine

- Benzylamine
- Anhydrous solvent (e.g., Dichloromethane, Acetonitrile)
- Base (e.g., Triethylamine, Diisopropylethylamine)
- Stir plate and magnetic stir bar
- Round-bottom flask
- Condenser (if heating is required)
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

Procedure:

- In a clean, dry round-bottom flask, dissolve 4-Chloro-3-nitropyridine (1 equivalent) in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add benzylamine (1.1 equivalents) to the solution.
- Add a suitable base (1.2 equivalents) to scavenge the HCl produced during the reaction.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). If the reaction is slow, gentle heating may be applied.
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with water or a mild aqueous acid to remove the base and any unreacted benzylamine.
- Extract the aqueous layer with the organic solvent used for the reaction.

- Combine the organic layers, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to obtain pure **4-Benzylamino-3-nitropyridine**.
- Characterize the final product by appropriate analytical methods (e.g., NMR, Mass Spectrometry).

Note: This is a generalized and hypothetical protocol. The specific reaction conditions (solvent, temperature, reaction time, and purification method) would need to be optimized.

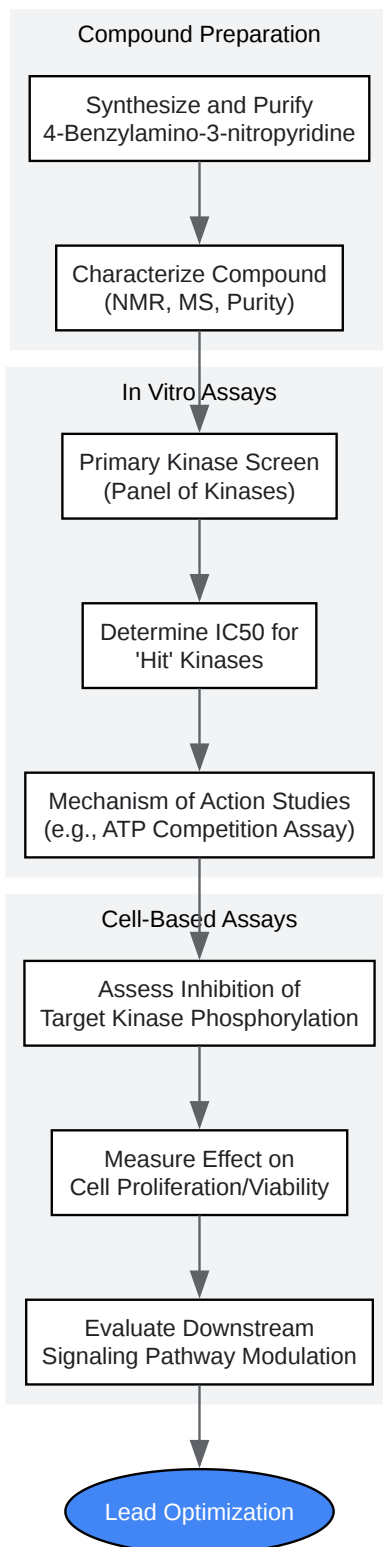
Potential Biological Activity and Signaling Pathways

There is no direct evidence in the searched literature detailing the biological activity or the role of **4-Benzylamino-3-nitropyridine** in specific signaling pathways. However, structurally related compounds, such as 4-(phenylamino)quinazolines and 4-(phenylamino)pyrido[d]pyrimidines, have been investigated as tyrosine kinase inhibitors, particularly targeting the Epidermal Growth Factor Receptor (EGFR).^{[7][8][9]}

Given the presence of the benzylamino-pyridine scaffold, it is plausible that **4-Benzylamino-3-nitropyridine** could be explored as a potential kinase inhibitor. Kinase inhibitors often act by competing with ATP for binding to the active site of the enzyme, thereby blocking downstream signaling pathways involved in cell proliferation, differentiation, and survival.

A generalized workflow for investigating the potential kinase inhibitory activity of a compound like **4-Benzylamino-3-nitropyridine** is presented below.

General Workflow for Kinase Inhibitor Screening

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Caption: A generalized workflow for the evaluation of a novel compound as a potential kinase inhibitor.

Conclusion

4-Benzylamino-3-nitropyridine is a research chemical with limited available data. The handling and storage protocols should be approached with caution, adhering to best practices for working with nitropyridine compounds. While its specific applications are not well-documented, its structure suggests potential utility in synthetic chemistry and as a scaffold for medicinal chemistry research, possibly in the area of kinase inhibition. Further research is needed to fully characterize its properties and potential applications.

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